

# An In-Depth Technical Guide to the Safe Handling of 7-Bromoindoline

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## Compound of Interest

Compound Name: 7-Bromoindoline

CAS No.: 62813-85-8

Cat. No.: B1279588

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For Researchers, Scientists, and Drug Development Professionals

A Note from the Senior Application Scientist: This document is designed to provide comprehensive safety and handling guidance for **7-Bromoindoline**. It is structured to empower researchers with not just procedural steps, but a deep-seated understanding of the causality behind each precaution. As scientists, our greatest tool is diligent inquiry, and this extends to our safety culture. This guide is built on a foundation of scientific integrity, expert synthesis, and a commitment to the highest safety standards in the laboratory.

## Section 1: Compound Identification and Critical Data Unavailability Statement

### 1.1. Compound Identity

- Chemical Name: 7-Bromo-2,3-dihydro-1H-indole
- Synonyms: **7-Bromoindoline**

- Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrN
- Molecular Weight: 198.06 g/mol
- CAS Number: 62813-85-8

## 1.2. Critical Data Gap and the Precautionary Principle

As of the date of this guide, a comprehensive, officially sanctioned Safety Data Sheet (SDS) for **7-Bromoindoline** is not readily available. The absence of validated toxicological and hazard data necessitates the adoption of the Precautionary Principle.

This principle dictates that in the face of scientific uncertainty, the burden of proof of "no harm" falls on the proponent of an activity. In a laboratory context, this means we must treat **7-Bromoindoline** as a substance with significant potential hazards until proven otherwise. All handling, storage, and disposal procedures must be predicated on a conservative risk assessment that assumes a high level of toxicity. This guide is therefore built by inferring potential hazards from structurally similar molecules.

## Section 2: Inferred Hazard Identification and Risk Profile

The risk profile for **7-Bromoindoline** has been constructed by analyzing data from its parent heterocycle, indoline, its direct synthetic precursor, 7-bromoindole, and the broader class of aromatic amines.

### 2.1. Basis for Hazard Inference

- 7-Bromoindole (CAS 51417-51-7): The immediate precursor is classified as causing skin and serious eye irritation, and may cause respiratory irritation. It is also categorized as potentially harmful if swallowed, in contact with skin, or if inhaled.[1][2][3]
- Indoline (CAS 496-15-1): The parent compound is also known to be a skin and eye irritant and is harmful if swallowed.[4][5][6]
- Aromatic Amines: This class of compounds is associated with a range of toxic effects, including carcinogenicity, mutagenicity, and methemoglobinemia.[7][8][9] Many are readily

absorbed through the skin.[9]

## 2.2. Inferred GHS Classification and Hazard Statements

Based on the available data for analogous structures, **7-Bromoindoline** should be handled as if it meets the criteria for the following GHS classifications. This is a conservative assessment intended to ensure maximum protection.

Hazard Class	Category	GHS Code	Inferred Hazard Statement
Acute Toxicity, Oral	4	H302	Harmful if swallowed
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation
Carcinogenicity (Suspected)	2	H351	Suspected of causing cancer (based on aromatic amine class)

Caution: These classifications are inferred. The actual toxicity of **7-Bromoindoline** has not been fully investigated.

## Section 3: Risk Mitigation and Control Hierarchy

A multi-layered approach to risk control is mandatory when handling substances of unknown toxicity. The hierarchy of controls, from most to least effective, must be implemented.

### 3.1. Engineering Controls: The First Line of Defense

- Fume Hood: All manipulations of **7-Bromoindoline**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood.[1][10] This is non-negotiable and serves to prevent inhalation of dust or vapors.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.
- Designated Area: All work with **7-Bromoindoline** should be restricted to a designated and clearly marked area of the lab to prevent cross-contamination.[10]

### 3.2. Administrative Controls: Defining Safe Work Practices

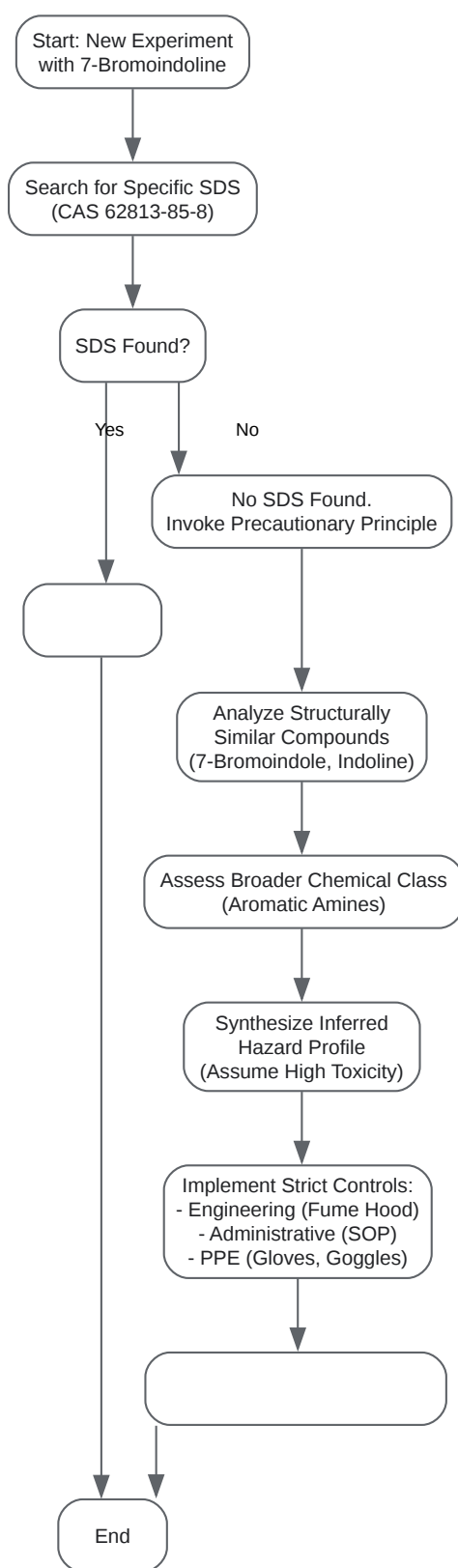
- Standard Operating Procedure (SOP): A detailed, written SOP for the specific process involving **7-Bromoindoline** must be developed and approved. All personnel must be trained on this SOP before commencing work.
- Access Restriction: Limit access to the designated handling area to only trained and authorized personnel.
- Minimization: Use the smallest quantity of material necessary for the experiment to minimize the potential for exposure and the severity of any potential incidents.[11]

### 3.3. Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for robust engineering and administrative controls. It is the last line of defense. The following PPE is mandatory:

PPE Type	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves (double-gloving recommended). Inspect for integrity before each use.	Prevents dermal absorption, a common route of exposure for aromatic amines.[9]
Eye Protection	ANSI Z87.1-compliant safety goggles or a full-face shield if there is a significant splash hazard.[10]	Protects against splashes and airborne particles causing serious eye irritation.[1][2]
Body Protection	A buttoned, long-sleeved laboratory coat. Consider a chemically resistant apron for larger quantities.	Protects skin from contamination. Contaminated clothing must be removed immediately.[10]
Respiratory	Not typically required if work is performed within a certified fume hood.	A fume hood provides adequate respiratory protection from dust and vapors.[1]

## Risk Assessment Workflow for Chemicals with Unknown Toxicity



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Caption: Decision workflow for establishing safety protocols for a compound lacking a formal SDS.

## Section 4: Experimental Protocols - Safe Handling Workflow

This section provides a step-by-step methodology for handling **7-Bromoindoline** in a research setting.

### 4.1. Preparation and Weighing

- Preparation: Before bringing the compound into the fume hood, ensure all necessary equipment (spatulas, weigh boats, glassware, solvent, waste containers) is present and decontaminated.
- Don PPE: Don all required PPE as specified in Section 3.3.
- Weighing: Conduct all weighing operations on a tared weigh boat inside the fume hood. Use a dedicated spatula.
- Clean-up: After weighing, carefully clean the spatula and the balance area with a solvent-dampened wipe (e.g., ethanol or isopropanol) to remove any residual particles. Dispose of the wipe in the designated solid hazardous waste container.

### 4.2. Dissolution and Reaction Setup

- Transfer: Carefully transfer the weighed solid to the reaction vessel inside the fume hood.
- Solvent Addition: Add the solvent slowly to avoid splashing.
- Reaction: Assemble the reaction apparatus within the fume hood. Ensure any exhaust from the reaction (e.g., from a condenser) is properly vented.

### 4.3. Storage

- Primary Container: Keep **7-Bromoindoline** in its original, tightly sealed container.

- Secondary Containment: Place the primary container inside a labeled, chemically resistant secondary container to contain any potential leaks.[10]
- Location: Store in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents. The storage location should be clearly labeled as containing a substance of high potential toxicity.

#### 4.4. Waste Disposal

- Segregation: All waste contaminated with **7-Bromoindoline** must be segregated as hazardous waste. This includes residual solids, reaction mixtures, contaminated wipes, gloves, and weigh boats.
- Labeling: Waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**7-Bromoindoline**," and the associated inferred hazards (e.g., "Toxic," "Irritant").
- Disposal: Dispose of the waste through your institution's environmental health and safety (EHS) office. Do not pour any waste down the drain.

## Section 5: Emergency Procedures

Preparedness is paramount. Ensure all personnel are familiar with these procedures and the location of safety equipment.

#### 5.1. Exposure Response

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[10]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[10]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1]

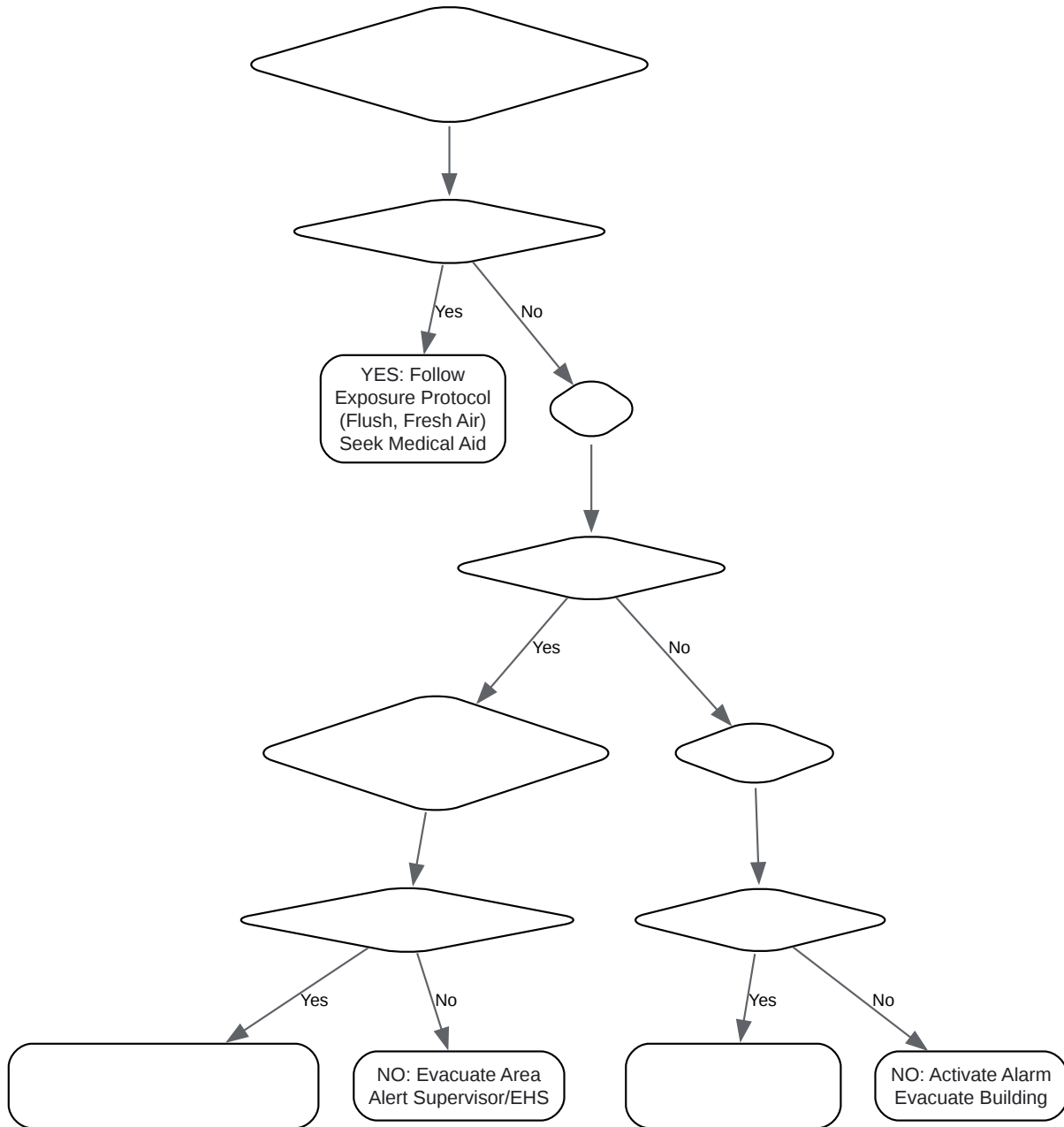
## 5.2. Accidental Release (Spill) Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: If the spill is small and you are trained to handle it, prevent its spread.
- Cleanup (Solids): Do NOT dry sweep. Gently cover the spill with an inert absorbent material (e.g., vermiculite or sand). Carefully scoop the material into a labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent and dispose of all cleaning materials as hazardous waste.
- Report: Report all spills to your laboratory supervisor and EHS office.

## 5.3. Fire Response

- Extinguishing Media: Use a dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam extinguisher.[5]
- Hazards: Combustion may produce toxic and irritating gases, including carbon oxides, nitrogen oxides, and hydrogen bromide.[1]
- Action: For small fires, trained personnel may use an appropriate extinguisher. For larger fires, evacuate the area and activate the fire alarm.

## Emergency Response Decision Tree



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Caption: A flowchart outlining immediate actions to be taken in the event of a laboratory emergency.

## References

- PubChem.Indoline | C<sub>8</sub>H<sub>9</sub>N. National Center for Biotechnology Information.
- Grasso, G., et al. (2014). Carcinogenicity of the aromatic amines: from structure-activity relationships to mechanisms of action and risk assessment. PubMed.
- Taylor & Francis Online.Aromatic amines – Knowledge and References.
- ACS Publications. (2023). Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines.
- ACS Publications. (2023). Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines.
- National Research Council. (1981). Aromatic Amines: An Assessment of the Biological and Environmental Effects. The National Academies Press.
- Fisher Scientific.Safety Data Sheet: 7-Bromoindole.
- Echemi.7-Bromoindole SDS, 51417-51-7 Safety Data Sheets.
- University of California.Novel Chemicals with Unknown Hazards SOP.
- ChemicalBook.7-BROMO-1H-INDOLE-3-CARBALDEHYDE - Safety Data Sheet.
- Quora.What are the safety precautions for using research chemicals and what are the potential risks associated with their use?
- Muzalevskiy, V. M., et al. (2022). Synthesis and Reactions of 3-Halogenated 2-CF<sub>3</sub>-Indoles. National Center for Biotechnology Information.
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. The National Academies Press.
- Sigma-Aldrich.Indoline ReagentPlus®, 99%.

- Sigma-Aldrich.7-Bromoindole 96%.
- Loba Chemie.INDOLINE MSDS.
- ChemicalBook.Indoline - Safety Data Sheet.
- Cornell University Environmental Health and Safety.Chapter 7 - Safe Chemical Use.
- ICC Compliance Center. (2015). Unknown Toxicity on SDS and Labels.
- PubMed. (2022). Synthesis and Reactions of 3-Halogenated 2-CF3-Indoles.
- Occupational Safety and Health Administration (OSHA).Requirement for Unknown Acute Toxicity Statement.
- Purdue University Environmental Health and Safety.Unknown Chemicals.
- Occupational Safety and Health Administration (OSHA).Hazard Communication - Appendix A.
- Wikipedia.Indoline.
- BLD Pharm.51417-51-7|7-Bromoindole.
- Occupational Safety and Health Administration (OSHA).Appendix A to § 1910.1200 - Health Hazard Criteria (Mandatory).
- Tokyo Chemical Industry Co., Ltd.Indoline 496-15-1.
- BLD Pharm.496-15-1|Indoline.
- GenoChem World.Indoline.
- ACS Publications. (2020). Pd-Catalyzed C–H Halogenation of Indolines and Tetrahydroquinolines with Removable Directing Group.
- ResearchGate. (2016). Green oxidation of indoles using halide catalysis.
- Organic Chemistry Portal. (2023). Green Halogenation of Indoles with Oxone-Halide.

- Occupational Safety and Health Administration (OSHA). (2014). OSHA requirements are set by statute, standards and regulations.

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## Sources

- [1. fishersci.com](https://fishersci.com) [fishersci.com]
- [2. echemi.com](https://echemi.com) [echemi.com]
- [3. 7-Bromoindole 96 51417-51-7](https://sigmaaldrich.com) [sigmaaldrich.com]
- [4. Indoline | C8H9N | CID 10328 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. lobachemie.com](https://lobachemie.com) [lobachemie.com]
- [6. Indoline - Safety Data Sheet](https://chemicalbook.com) [chemicalbook.com]
- [7. Carcinogenicity of the aromatic amines: from structure-activity relationships to mechanisms of action and risk assessment - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [8. taylorandfrancis.com](https://taylorandfrancis.com) [taylorandfrancis.com]
- [9. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [10. twu.edu](https://twu.edu) [twu.edu]
- [11. Chapter 7 - Safe Chemical Use](https://ehs.cornell.edu) [ehs.cornell.edu]
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